

Application Note: Precision Synthesis of Lenacapavir Tricyclic Intermediates Using Amino Acid Ester Surrogates

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Compound of Interest

Compound Name: *Tert-butyl 4-amino-2,2-dimethylbutanoate*
CAS No.: 1872039-50-3
Cat. No.: B2949027

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Executive Summary

Lenacapavir (Sunlenca®, GS-6207) represents a paradigm shift in HIV-1 therapy, functioning as a first-in-class capsid inhibitor. Its potency derives from a highly rigid, fused tricyclic scaffold that binds to the interface of capsid hexamers.

This protocol details the synthesis of the Tricyclic Pyrazole Carboxylic Acid (Fragment C), a rate-limiting intermediate in the Lenacapavir manufacturing route.^[1] The core innovation described herein is the use of Ethyl Hydrazinoacetate—an amino acid ester analog—to effect a regioselective [3+2] cyclization. This method replaces earlier, lower-yielding routes and establishes the critical pyrazole ring system required for the drug's "lock-and-key" binding mechanism.

Chemical Strategy & Rationale

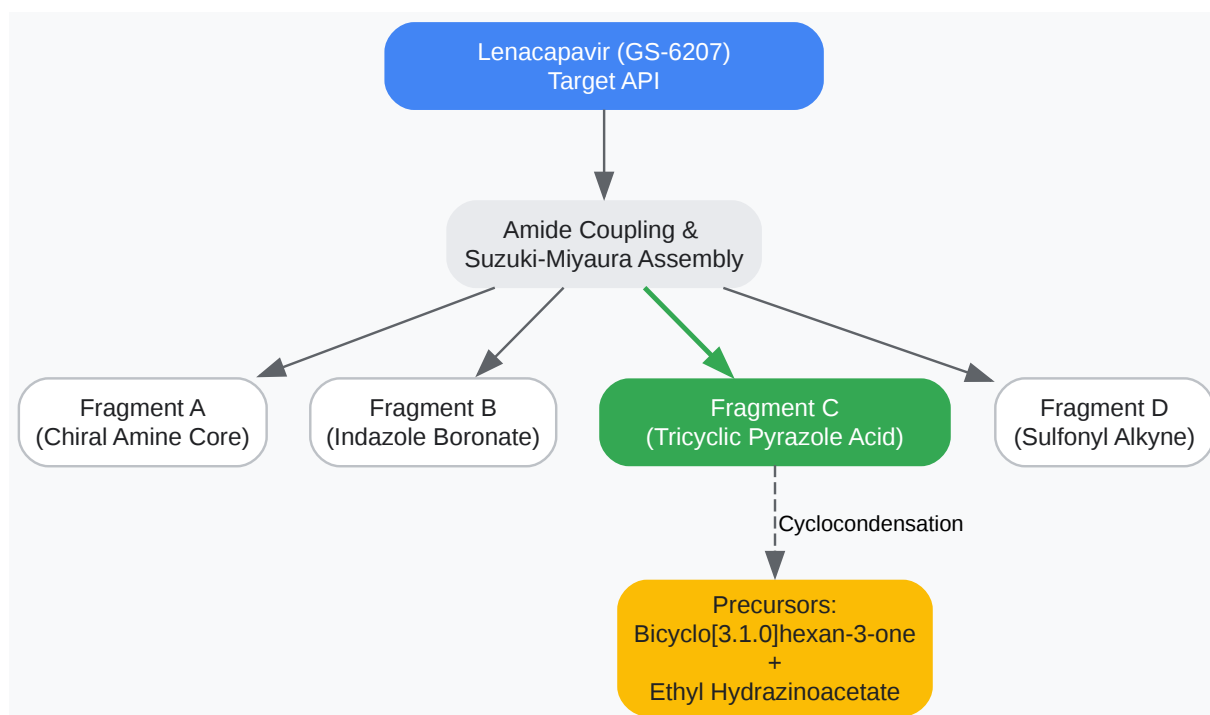
The Role of Amino Acid Esters in Heterocycle Formation

While traditional amino acid esters (e.g., Glycine Ethyl Ester) are standard for amide couplings, their hydrazine analogs (e.g., Ethyl Hydrazinoacetate) are potent dinucleophiles. In the synthesis of Lenacapavir, Ethyl Hydrazinoacetate serves a dual function:

- **Scaffold Construction:** It provides the two nitrogen atoms for the pyrazole ring.
- **Functional Handle:** The ester moiety remains intact, serving as a latent carboxylic acid for the subsequent amide coupling with the Lenacapavir amine core (Fragment A).

Retrosynthetic Logic

The synthesis of Lenacapavir converges on four key fragments. Fragment C is the most chemically complex, requiring the fusion of a cyclopropane, cyclopentane, and pyrazole ring.



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Figure 1: Retrosynthetic disassembly of Lenacapavir highlighting the critical role of Fragment C and its amino acid ester precursor.

Detailed Experimental Protocol

Reaction Scheme: Pyrazole Ring Formation

Transformation: cis-Bicyclo[3.1.0]hexan-3-one

Tricyclic Pyrazole Ethyl Ester. Reagents: Ethyl Trifluoroacetate, LiHMDS (Lithium Hexamethyldisilazide), Ethyl Hydrazinoacetate Hydrochloride.

Step-by-Step Methodology

Step 1: Claisen Condensation (Activation of the Ketone)

- Setup: Charge a dry, inerted (N₂) reactor with Bicyclo[3.1.0]hexan-3-one (1.0 equiv) and anhydrous THF (10 V). Cool the solution to -78 °C.
- Base Addition: Slowly add LiHMDS (1.0 M in THF, 1.1 equiv) over 45 minutes, maintaining internal temperature < -70 °C. Stir for 1 hour to generate the lithium enolate.
- Acylation: Add Ethyl Trifluoroacetate (1.2 equiv) dropwise. The trifluoroacetyl group acts as a directing group for the subsequent cyclization.
- Warm-up: Allow the mixture to warm to 0 °C over 2 hours. Monitor by HPLC for conversion to the beta-diketone intermediate.

Step 2: Cyclocondensation with Ethyl Hydrazinoacetate

- Preparation: In a separate vessel, prepare a slurry of Ethyl Hydrazinoacetate Hydrochloride (1.5 equiv) in Ethanol (5 V). Neutralize with Triethylamine (1.5 equiv) if using the HCl salt.
- Addition: Transfer the enolate/diketone mixture from Step 1 into the Ethyl Hydrazinoacetate slurry at room temperature.
- Cyclization: Heat the reaction mixture to reflux (78 °C) for 4–6 hours.
 - Mechanistic Insight: The hydrazine amine attacks the ketone carbonyl, followed by intramolecular attack of the hydrazine nitrogen onto the trifluoroacetyl carbonyl (or vice versa, driven by thermodynamics to form the stable pyrazole).
- Workup: Cool to RT. Concentrate under reduced pressure to remove THF/EtOH. Dilute with Ethyl Acetate and wash with 1N HCl (to remove unreacted hydrazine) and Brine.

- Isolation: Dry organic layer over Na₂SO₄, filter, and concentrate. The crude product is a Tricyclic Pyrazole Ethyl Ester.

Step 3: Downstream Functionalization (Summary)

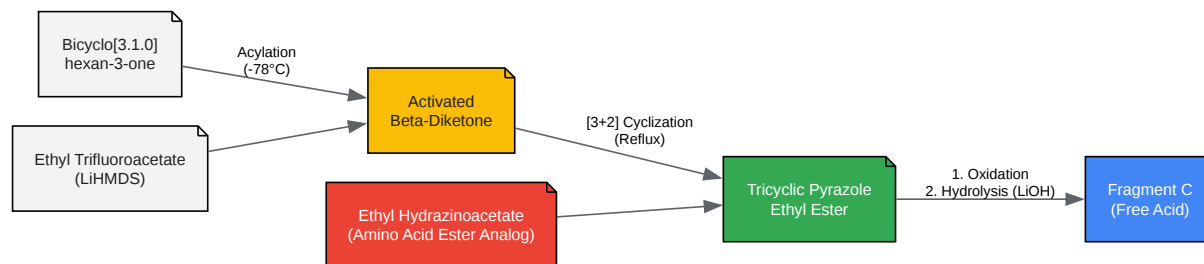
- Oxidation: The benzylic position is oxidized (typically using NaClO₂ or similar mild oxidants) to install the necessary polarity.
- Hydrolysis: The ethyl ester (originating from the amino acid precursor) is hydrolyzed using LiOH in THF/Water to yield the free carboxylic acid Fragment C.

Process Optimization Parameters

Parameter	Recommended Range	Criticality	Impact on Quality
Enolization Temp	-78 °C to -60 °C	High	Prevents self-condensation of the ketone; controls regioselectivity.
Hydrazine Equiv	1.2 – 1.5 eq	Medium	Excess ensures complete conversion of the valuable bicyclic intermediate.
Solvent Switch	THF EtOH	Medium	Ethanol promotes the dehydration/cyclization step better than pure THF.
pH Control	Neutral/Slightly Acidic	High	Cyclization is acid-catalyzed; ensure base from Step 1 is quenched or buffered.

Mechanism & Workflow Visualization

The following diagram illustrates the chemical flow from the starting amino acid ester derivative to the integrated Lenacapavir scaffold.



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Figure 2: Process flow diagram for the conversion of Bicyclohexanone to Fragment C using Ethyl Hydrazinoacetate.[2]

Quality Control & Analytical Standards

To ensure the integrity of the intermediate synthesized via this protocol, the following analytical controls are mandatory:

- H-NMR (400 MHz, DMSO-d₆):
 - Diagnostic signal: Pyrazole proton (if not fully substituted) or the distinct methylene protons from the ethyl hydrazinoacetate incorporation (quartet at ~4.1 ppm for O-CH₂-CH₃, triplet at ~1.2 ppm).
 - The disappearance of the ketone carbonyl signal (~210 ppm in C13) confirms cyclization.
- HPLC Purity:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile gradient.
 - Target Purity: >98.0% a/a prior to hydrolysis.
- Chiral Purity (Critical):

- Since the starting bicyclic ketone is often resolved or synthesized asymmetrically (e.g., from (R)-epichlorohydrin), the optical purity must be maintained.[3]
- Method: Chiral SFC (Supercritical Fluid Chromatography).[1]
- Limit: >99% ee.[3]

Safety & Handling

- Hydrazine Derivatives: Ethyl Hydrazinoacetate is a hydrazine derivative and should be treated as a potential genotoxin. All weighing and handling must occur in a fume hood or isolator.
- LiHMDS: Pyrophoric hazard. Handle under strict inert atmosphere.
- Waste Disposal: Aqueous waste from the cyclization contains hydrazine residues; treat with bleach (hypochlorite) to quench before disposal.

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